

Essential Protective Measures for Handling E4CPG in Research Settings

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Compound of Interest

Compound Name: E4CPG

Cat. No.: B1139386

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For researchers, scientists, and drug development professionals, ensuring safety during the handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of (RS)- α -Ethyl-4-carboxyphenylglycine (**E4CPG**), a Group I/II metabotropic glutamate receptor (mGluR) antagonist.^{[1][2]} Due to the absence of a publicly available, detailed Safety Data Sheet (SDS) for **E4CPG**, these recommendations are based on general best practices for handling solid research chemicals of a similar nature.

Personal Protective Equipment (PPE) Recommendations

When handling **E4CPG** in a laboratory setting, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

Body Part	Recommended PPE	Rationale
Hands	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact. It is good practice to use double gloves.
Eyes	Safety glasses with side shields or goggles	To protect eyes from dust particles or splashes.[3]
Body	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be required for handling large quantities or when generating dust.	To prevent inhalation of airborne particles.
Feet	Closed-toe shoes	To protect feet from spills and falling objects.[3]

Standard Operating Procedures for Handling E4CPG

Engineering Controls:

- Ventilation: Always handle solid **E4CPG** in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring powder, a chemical fume hood is recommended.

Personal Hygiene:

- Avoid eating, drinking, or smoking in areas where **E4CPG** is handled.
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.

Handling and Storage:

- Storage: **E4CPG** should be stored at room temperature.[1][4]

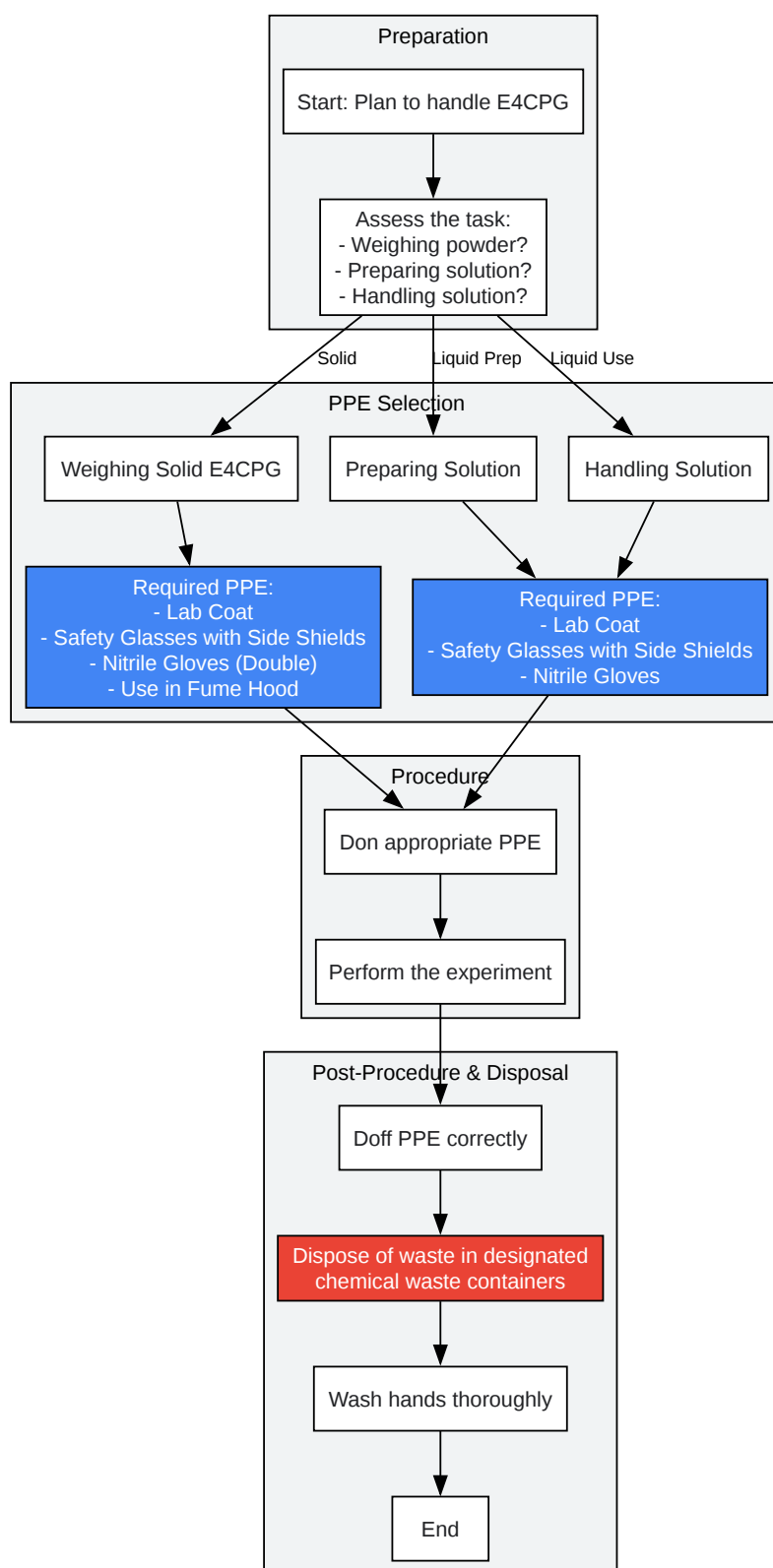
- Solutions: If preparing solutions, it is recommended to prepare and use them on the same day. If storage is necessary, solutions can be stored at -20°C for up to one month.^[1] Always allow solutions to equilibrate to room temperature and ensure no precipitate is present before use.^[1]

Disposal Plan

All waste materials contaminated with **E4CPG**, including disposable gloves, weighing papers, and empty containers, should be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of **E4CPG** down the drain or in the regular trash.

Logical Workflow for PPE Selection and Use

The following diagram illustrates the decision-making process for selecting and using appropriate PPE when handling **E4CPG**.



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